

Environmental Fate and Degradation of Butafenacil in Soil: A Technical Guide

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Compound of Interest

Compound Name: *Butafenacil*

Cat. No.: *B1668078*

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An in-depth analysis for researchers, scientists, and environmental professionals.

Butafenacil, a protoporphyrinogen oxidase (PPO) inhibiting herbicide, is utilized for the control of broadleaf and grass weeds. Understanding its behavior in the soil environment is critical for assessing its potential environmental impact and ensuring its safe and effective use. This technical guide provides a comprehensive overview of the environmental fate and degradation of **Butafenacil** in soil, summarizing key quantitative data, detailing experimental protocols, and visualizing complex processes.

Physicochemical Properties and Mobility in Soil

Butafenacil's mobility in soil is influenced by its physicochemical properties and the characteristics of the soil matrix. The organic carbon partition coefficient (K_{oc}) is a key indicator of its tendency to adsorb to soil particles. **Butafenacil** exhibits a range of mobility from low to high, with reported K_{oc} values between 149 and 581 mL/g. This variability is dependent on soil composition, particularly organic matter content.

Table 1: Soil Adsorption and Mobility of **Butafenacil** and its Metabolites

Compound	Koc (mL/g)	Mobility Classification
Butafenacil	149 - 581	Low to High
CGA 293731	-	Highly to Very Highly Mobile
CGA 293730	-	Highly to Very Highly Mobile
CGA 380963	-	Highly to Very Highly Mobile
CGA 98166	-	Highly to Very Highly Mobile

Data sourced from a public release summary on the evaluation of **Butafenacil**. Specific Koc values for metabolites were not provided, but their mobility was characterized as high.

Degradation of Butafenacil in Soil

Butafenacil is characterized by its rapid degradation in the soil environment, primarily through microbial action. This rapid dissipation prevents its accumulation in the soil with repeated applications.

Aerobic Soil Metabolism

Under aerobic conditions, **Butafenacil** undergoes rapid metabolism. The half-life (DT50) for aerobic soil metabolism is reported to be between 0.5 and 2.2 days. This indicates that **Butafenacil** is not persistent in aerobic soil environments.

Table 2: Aerobic Soil Metabolism Half-Life (DT50) of **Butafenacil**

Parameter	Value (days)	Persistence Classification
DT50	0.5 - 2.2	Not Persistent

Data from a public release summary indicating rapid metabolism.

Anaerobic Soil and Aquatic Metabolism

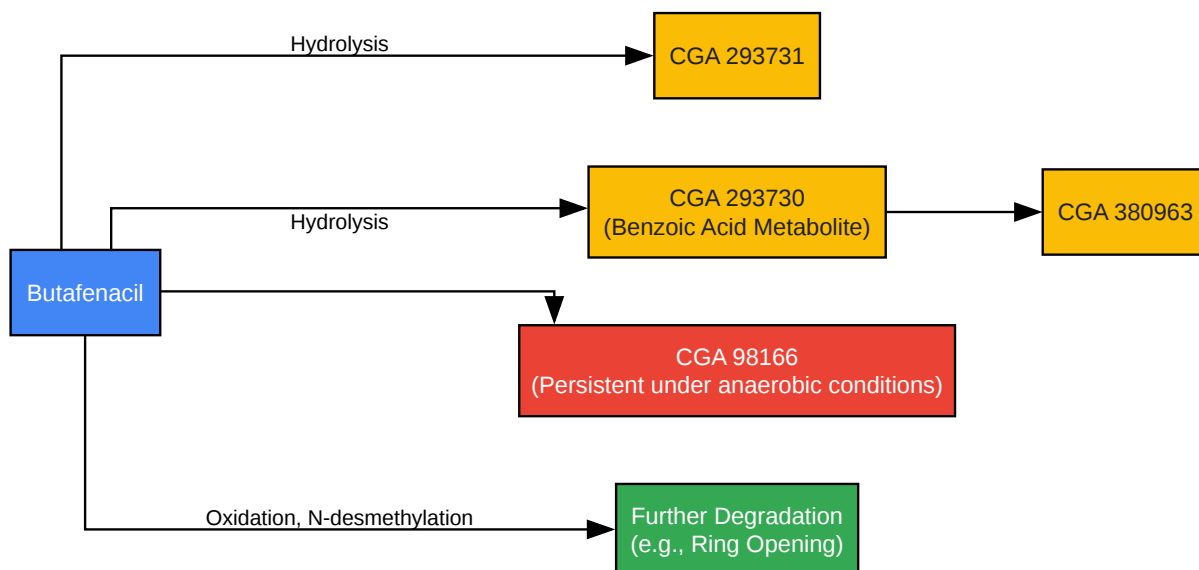
In anaerobic aquatic systems, the degradation of **Butafenacil** is also relatively quick, with a reported DT50 of 4.0 days. However, a major metabolite, CGA 98166, has been shown to be

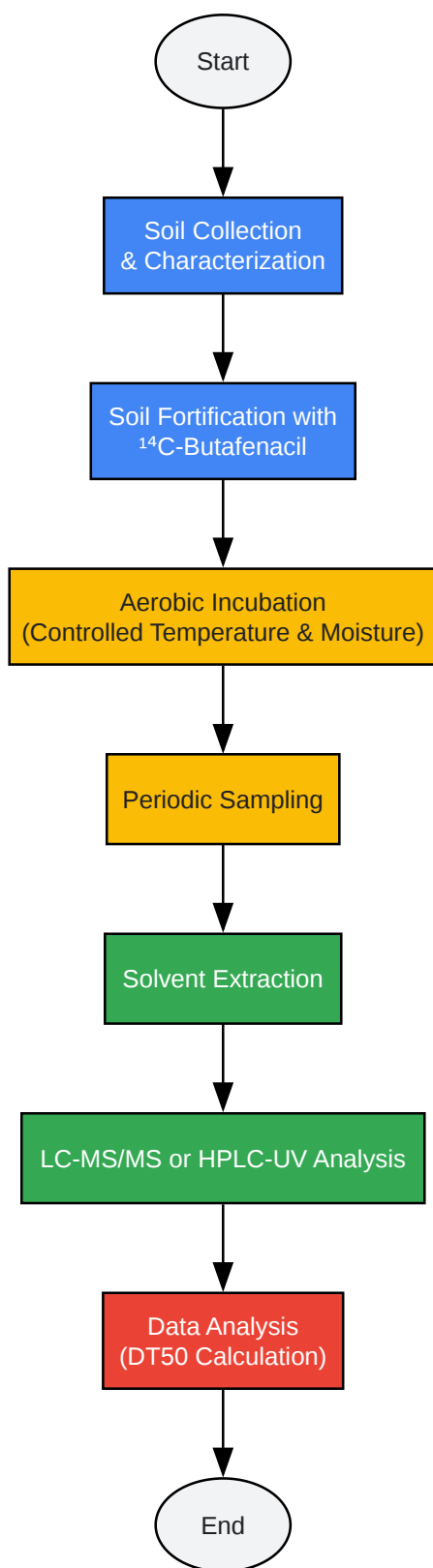
persistent under these conditions, with a DT50 of over 1,000 days.

Major Degradation Pathways and Metabolites

The degradation of **Butafenacil** in soil proceeds through several key transformation pathways, leading to the formation of various metabolites. The primary metabolic reactions include hydrolysis of the ester moieties, N-desmethylation, oxidation of the uracil ring, and subsequent ring opening.

The major metabolites identified in soil and leaching studies include CGA 293731, CGA 293730 (the benzoic acid metabolite), and CGA 380963. These metabolites are generally more mobile than the parent compound.





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